

Terbutylazine-d9 Proper Disposal Procedures

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Compound of Interest

Compound Name: Terbutylazine-d9

CAS No.: 1346602-52-5

Cat. No.: B583709

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PART 1: IMMEDIATE ACTION CARD (Emergency & Spill)

Status: URGENT / OPERATIONAL Substance: **Terbutylazine-d9** (Stable Isotope, Non-Radioactive) CAS: 222930-45-2 (Labeled) / 5915-41-3 (Unlabeled Parent)

Scenario	Immediate Action
Personal Exposure	Skin: Wash with soap/water for 15 min.[1] Eyes: Rinse cautiously with water for 15 min. Ingestion: Rinse mouth; do NOT induce vomiting. Call Poison Control.
Small Spill (<10 mL)	Absorb with inert material (vermiculite/sand). Place in a sealed, labeled container. Do not use water to flush.[2]
Large Spill	Evacuate area. Block drains (Marine Pollutant). Wear full PPE (Nitrile gloves, lab coat, goggles). Contact HSE immediately.
Fire	Use dry chemical, CO2, or foam.[2] Do not use water jet (environmental contamination risk).[2]

PART 2: TECHNICAL PROFILE & HAZARD IDENTIFICATION[3]

Senior Scientist Note: **Terbutylazine-d9** is a deuterated internal standard. While it is a stable isotope and not radioactive, it retains the toxicological profile of the parent triazine herbicide. Treat it as a potent environmental toxin and potential endocrine disruptor.

2.1 Chemical Identity & Properties[3]

- Chemical Name: **Terbutylazine-d9** (tert-butyl-d9)
- Application: Internal standard for LC-MS/MS quantification of triazine herbicides.
- Form: Typically white crystalline solid or solution (e.g., in Acetone/Methanol).
- Stability: Stable under normal conditions. Hygroscopic.

2.2 Hazard Classification (GHS)

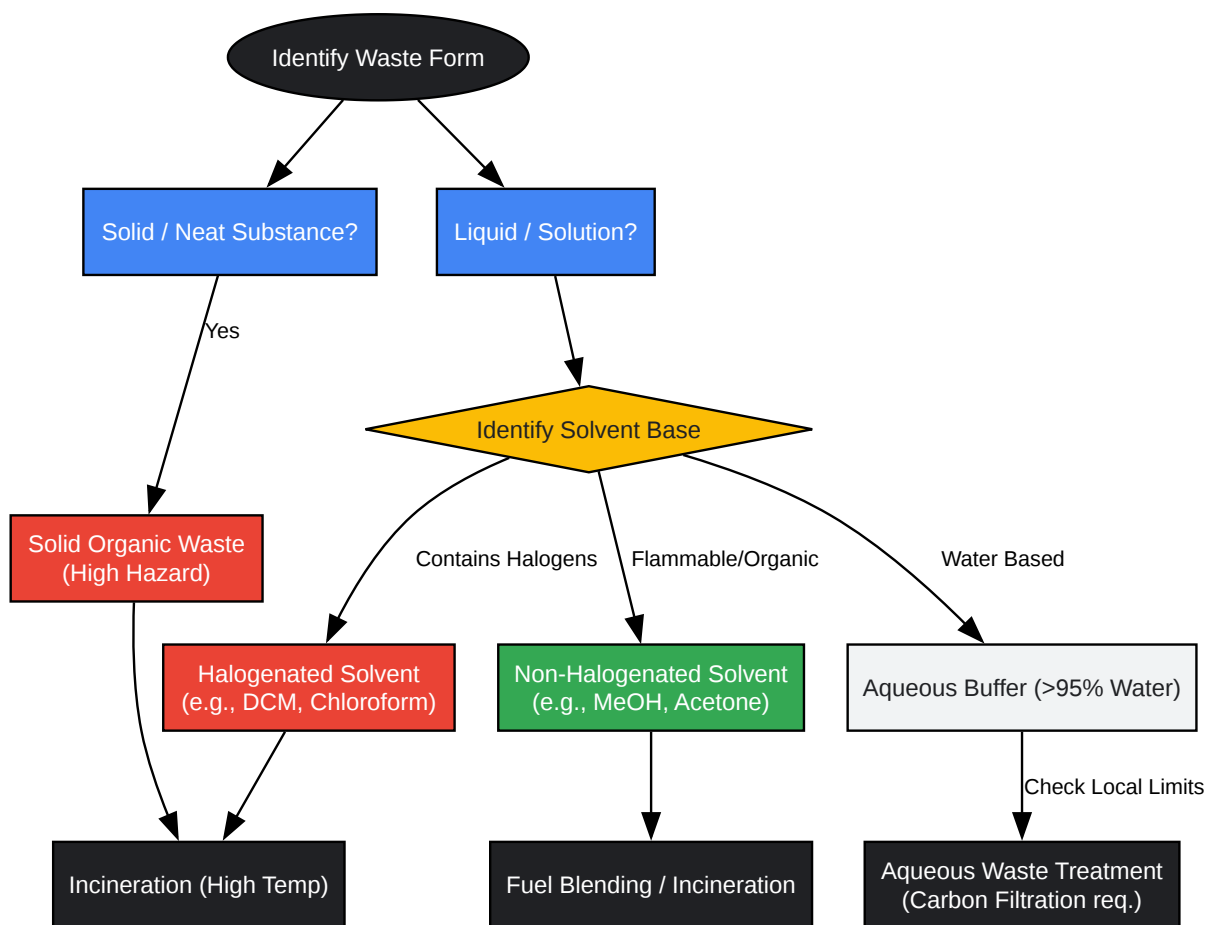
- Acute Toxicity: Category 4 (Oral) - Harmful if swallowed.
- STOT-RE: Category 2 - May cause damage to organs through prolonged exposure.
- Environmental: Aquatic Acute 1 / Chronic 1 (H410) - Very toxic to aquatic life.

PART 3: WASTE CLASSIFICATION & SEGREGATION[6]

Effective disposal begins with accurate characterization. **Terbutylazine-d9** waste streams are usually driven by the solvent rather than the milligram-quantities of the standard itself, unless disposing of the neat compound.

3.1 Waste Stream Decision Matrix[4]

Expert Insight: Do not mix triazine standards with oxidative waste (e.g., Nitric acid) or strong bases, as this can generate unpredictable degradation byproducts.



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Figure 1: Decision logic for segregating **Terbutylazine-d9** waste streams based on physical state and solvent carrier.

PART 4: DISPOSAL PROTOCOLS

4.1 Scenario A: Neat Solid (Pure Standard)

- Container: Amber glass vial with Teflon-lined cap.
- Labeling: "Hazardous Waste - Toxic Solid (**Terbutylazine-d9**)."
- Method: High-Temperature Incineration.

- Reasoning: Triazines are thermally stable; standard autoclaving is insufficient. Incineration at $>1000^{\circ}\text{C}$ ensures complete mineralization of the triazine ring.

4.2 Scenario B: Liquid Waste (LC-MS Eluents)

Most lab waste will be dilute solutions (ppb/ppm range) in methanol or acetonitrile.

- Container: HDPE or Glass carboy (Solvent compatible).
- Segregation:
 - Stream A (Halogenated): If Methylene Chloride or Chloroform was used.
 - Stream B (Non-Halogenated): Methanol, Acetonitrile, Acetone.
- Protocol:
 - Collect in satellite accumulation area.
 - Ensure cap is vented or loosely tightened if pressure buildup is possible (rare for this compound).
 - Never pour down the drain. Even trace amounts violate "Marine Pollutant" regulations.

4.3 Scenario C: Empty Vials & Rinsate (The "P-List" Myth)

While Terbutylazine is not explicitly "P-listed" (acutely hazardous) under US EPA RCRA (40 CFR 261.33), best practice for analytical standards dictates treating the empty container as hazardous unless triple-rinsed.

Triple Rinse Protocol:

- Add solvent (e.g., Methanol) to 10% volume of the vial.
- Cap and shake vigorously for 10 seconds.
- Decant rinsate into the Liquid Waste container (Stream B).
- Repeat 3 times.

- Deface label. Dispose of glass in "Sharps/Broken Glass" or "Recycled Glass" depending on facility rules.

PART 5: REGULATORY COMPLIANCE DATA

Regulatory Body	Classification	Code/Note
US EPA (RCRA)	Not Listed (Specific)	Regulate as Characteristic Waste if flammable (D001) or toxic.
EU (EWC)	Agrochemical Waste	07 04 13* (Solid wastes containing dangerous substances).
DOT / IATA	Transport	UN 3077, Environmentally Hazardous Substance, Solid, N.O.S. (Terbutylazine).[1][2][3][5][6]
Isotope Status	Non-Radioactive	Exempt from NRC/Radioactive waste protocols.

PART 6: EMERGENCY SPILL RESPONSE WORKFLOW

Expert Insight: Speed is critical to prevent groundwater contamination. Terbutylazine is persistent in water.[7]



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Figure 2: Step-by-step spill response workflow for **Terbutylazine-d9**.

References

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